

Safeguarding Research: A Technical Guide to Handling Methyl 4-hydroxybut-2-ynoate

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Compound of Interest

Compound Name: Methyl 4-hydroxybut-2-ynoate

Cat. No.: B1296378

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions and handling protocols for **Methyl 4-hydroxybut-2-ynoate**. Designed for laboratory personnel, this document compiles critical data and outlines best practices to ensure a safe research environment.

Hazard Identification and Classification

Methyl 4-hydroxybut-2-ynoate is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Physical Hazards: Combustible liquid (Category 4).[1]
- Health Hazards:
 - Skin irritation (Category 2).[1]
 - Serious eye irritation (Category 2A).[1]
 - May cause respiratory irritation (Specific target organ toxicity — single exposure, Category 3).[1]

Signal Word: Warning[1]

Hazard Statements:

- H227: Combustible liquid.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Physicochemical and Toxicological Data

Quantitative data is crucial for a comprehensive risk assessment. The following tables summarize the known physical, chemical, and limited toxicological properties of **Methyl 4-hydroxybut-2-ynoate**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₃	PubChem
Molecular Weight	114.10 g/mol	[1]
Boiling Point	219.9 °C at 760 mmHg	[2]
Density	1.196 g/cm ³	[2] [3]
Flash Point	95.7 °C	[2]
Physical Form	Liquid	CymitQuimica
Storage Temperature	2-8°C, Sealed in dry	Sigma-Aldrich

Table 2: Toxicological Profile

Endpoint	Data	Notes
Acute Oral Toxicity (LD50)	Data not available	
Acute Dermal Toxicity (LD50)	Data not available	
Acute Inhalation Toxicity (LC50)	Data not available	
Skin Sensitization	Data not available	
Mutagenicity	Data not available	
Carcinogenicity	Data not available	
Reproductive Toxicity	Data not available	

Note: The absence of specific toxicological data underscores the need for stringent adherence to precautionary measures.

Experimental Protocols and Safe Handling Procedures

Given the identified hazards, a multi-faceted approach to safety is mandatory. The following protocols are based on general best practices for handling combustible, irritant, and acetylenic compounds.

Engineering Controls

- **Ventilation:** All handling of **Methyl 4-hydroxybut-2-ynoate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.
- **Ignition Sources:** Due to its combustible nature, all sources of ignition, including open flames, hot plates, and spark-producing equipment, must be strictly excluded from the handling area.
- **Eyewash and Safety Shower:** A readily accessible and tested eyewash station and safety shower are imperative in case of accidental contact.

Personal Protective Equipment (PPE)

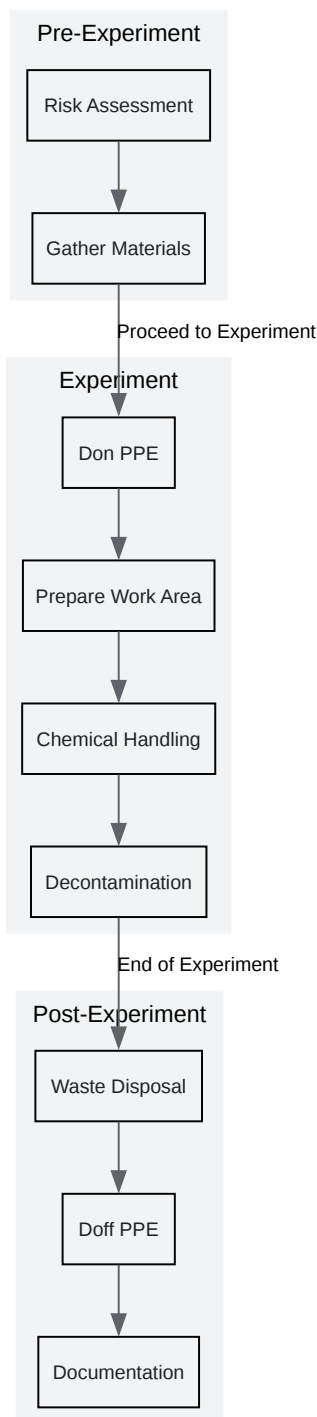
A comprehensive PPE regimen is the first line of defense for laboratory personnel.

Protection Type	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and subsequent irritation.
Body Protection	A flame-retardant laboratory coat, long pants, and closed-toe shoes.	Protects skin from accidental spills and splashes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be necessary for operations with a high potential for aerosolization or if engineering controls are insufficient.	Prevents respiratory tract irritation.

General Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-hydroxybut-2-ynoate**.

Safe Handling Workflow for Methyl 4-hydroxybut-2-ynoate



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Caption: Logical workflow for handling **Methyl 4-hydroxybut-2-ynoate**.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is critical.

- Minor Spill:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
 - Evacuate the laboratory immediately.
 - Alert institutional safety personnel.
 - Prevent entry to the affected area.
- Personnel Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.
 - Skin Contact: Remove contaminated clothing and flush the affected skin with large amounts of water for at least 15 minutes. Seek medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

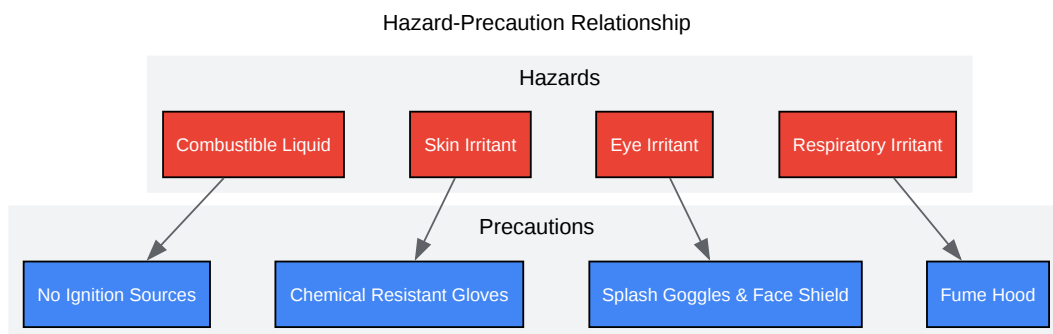
Storage and Disposal

Proper storage and disposal are essential to long-term laboratory safety.

- Storage:
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials such as oxidizing agents, strong acids, and strong bases.
 - Store at the recommended temperature of 2-8°C.
- Disposal:
 - Dispose of waste **Methyl 4-hydroxybut-2-ynoate** and contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.
 - Do not dispose of down the drain.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the hazards of **Methyl 4-hydroxybut-2-ynoate** and the required safety precautions.



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Caption: Relationship between hazards and necessary precautions.

This technical guide is intended to provide a comprehensive overview of the safety precautions for handling **Methyl 4-hydroxybut-2-ynoate**. It is imperative that all laboratory personnel receive training on these procedures and have access to all relevant safety data sheets before working with this chemical. Always consult your institution's environmental health and safety department for specific guidance and protocols.

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